spectroscopic data (NMR, IR, Mass) for pyrazole compounds

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Compound of Interest

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An In-depth Technical Guide to the Spectroscopic Characterization of Pyrazole Compounds

Abstract

The pyrazole scaffold is a cornerstone of modern medicinal chemistry and materials science, lending its unique electronic and structural properties to a vast array of functional molecules. Unambiguous structural elucidation is paramount for advancing research and development in these fields. This technical guide provides a comprehensive overview of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—as applied to the structural characterization of pyrazole derivatives. Authored from the perspective of a Senior Application Scientist, this document moves beyond a simple recitation of data, offering field-proven insights into experimental design, data interpretation, and the causal relationships behind spectroscopic phenomena. We will delve into the nuances of ^{1}H, ^{13}C, and ^{15}N NMR, explore the diagnostic power of IR for functional group identification, and map the characteristic fragmentation pathways observed in mass spectrometry. Special attention is given to the pervasive challenge of annular tautomerism and the advanced NMR techniques required to resolve it. This guide is intended for researchers, scientists, and drug development professionals who require a robust and practical understanding of how to

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leverage spectroscopy to confirm the structure, purity, and identity of pyrazole-containing compounds.

The Pyrazole Core: Spectroscopic Significance and the Tautomerism Challenge

The pyrazole ring is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. This arrangement imparts a unique set of properties, including the ability to act as both a hydrogen bond donor and acceptor, which is critical for its role in drug-receptor interactions. The structural integrity of any synthesized pyrazole derivative must be rigorously confirmed, and a multi-technique spectroscopic approach is the gold standard for this purpose.

The most significant challenge in the characterization of N-unsubstituted pyrazoles is annular tautomerism, a rapid proton exchange between the N1 and N2 positions. This dynamic equilibrium can complicate spectral interpretation, often leading to averaged signals or the appearance of more signals than expected for a single static structure.[1][2] Understanding and controlling this phenomenon is key to accurate analysis.

Caption: Annular tautomerism in the pyrazole ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structural Elucidation

NMR spectroscopy provides the most detailed information regarding the carbon-hydrogen framework of a molecule. For pyrazoles, a combination of 1D and 2D NMR experiments is essential for complete and unambiguous assignment.

^{1}H NMR Spectroscopy

The proton NMR spectrum gives the first clear fingerprint of the pyrazole core.

- N-H Proton: In N-unsubstituted pyrazoles, the N-H proton typically appears as a very broad signal in the 10-14 ppm range.[1] Its broadness is a result of rapid chemical exchange and quadrupolar coupling with the ^{14}N nucleus.[1]

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- Expert Insight: The identity of this signal is unequivocally confirmed by a D_2O exchange experiment. After adding a drop of D_2O to the NMR tube and shaking, the N-H proton is replaced by deuterium, causing its signal to disappear from the spectrum.[1] This is a mandatory self-validating step for any new N-H pyrazole.

- Ring Protons (H3, H4, H5): These aromatic protons resonate in distinct regions, highly influenced by substituents. In unsubstituted pyrazole, H3 and H5 are equivalent due to rapid tautomerism and appear as a doublet around 7.6 ppm, while H4 appears as a triplet around 6.3 ppm.[3]

- Coupling Constants: The coupling constants are characteristic of the five-membered ring: $J_{34} \approx J_{45} \approx 1.9\text{-}2.5$ Hz and $J_{35} \approx 0.5\text{-}0.9$ Hz.[1] These small values are typical for five-membered heterocycles.

- Tautomerism in ^{1}H NMR: If the tautomeric exchange is slow on the NMR timescale (often achieved at low temperatures), two distinct sets of signals for each tautomer will be observed.[1][2] As the temperature is increased, these signals broaden, coalesce, and eventually sharpen into a single set of time-averaged signals. This behavior, observable via Variable Temperature (VT) NMR, is the definitive proof of annular tautomerism.[1]

Proton	Typical Chemical Shift (ppm)	Multiplicity (Unsubstituted)	Typical Coupling Constants (Hz)
N1-H	10.0 - 14.0	broad singlet	-
C3-H / C5-H	~7.5 - 8.5	doublet	J_{34} / $J_{45} \approx 1.9\text{-}2.5$
C4-H	~6.3 - 7.0	triplet	$J_{35} \approx 0.5\text{-}0.9$

Note: Values are highly dependent on solvent and substitution.[1]

^{13}C NMR Spectroscopy

^{13}C NMR provides crucial information about the carbon backbone.

- Chemical Shifts: The chemical shifts of C3, C4, and C5 are highly sensitive to the electronic effects of substituents and the tautomeric equilibrium.[4][5][6] In N-unsubstituted pyrazoles undergoing rapid tautomerism, the C3 and C5 signals are often broadened and averaged.[5]

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- Expert Insight: The chemical shift of C4 is less affected by tautomerism but is sensitive to the conformation of aryl substituents at the 3- or 5-position. A more "planar" conformation results in a C4 shift around 102-103 ppm, while a "twisted" conformation deshields C4 to ~106-108 ppm.[4]

Carbon	Typical Chemical Shift (ppm)	Notes
C3 / C5	130 - 150	Highly sensitive to tautomerism and substituents.
C4	102 - 110	Sensitive to substituent conformation.

Note: Values are highly dependent on solvent and substitution.[7][8][9]

^{15}N NMR Spectroscopy

While less common, ^{15}N NMR is an exceptionally powerful tool for directly probing the nitrogen environment.

- Chemical Shifts: The two nitrogen atoms have distinct chemical shifts. The pyridinic ("imine-like") nitrogen (N2 in the NH-tautomer) is significantly deshielded compared to the pyrrolic ("amine-like") nitrogen (N1 in the NH-tautomer).

- Expert Insight: ^{15}N NMR is the most direct method for studying tautomerism, as the chemical shifts of N1 and N2 are profoundly affected by protonation and hydrogen bonding.[10][11][12] Low-temperature experiments can "freeze out" the tautomers, allowing for the direct observation and quantification of each species.[2][13]

Advanced 2D NMR Techniques for Unambiguous Assignment

For any substituted pyrazole, 2D NMR is not optional; it is required for authoritative structural proof.

- COSY (Correlation Spectroscopy): Reveals proton-proton (J-coupling) correlations, allowing for the mapping of the H3-H4-H5 spin system.

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- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton to its directly attached carbon, providing a fast and reliable way to assign the protonated carbons (C3, C4, C5).[1]

- HMBC (Heteronuclear Multiple Bond Correlation): This is the most critical experiment for assigning the complete structure. It reveals correlations between protons and carbons over two or three bonds.

  - Trustworthiness: HMBC is the key to distinguishing C3 and C5 in N-substituted pyrazoles. For example, the protons of an N1-substituent will show a 3-bond correlation to C5 but not to C3. Similarly, the H5 proton will show a correlation to C3.[1] This provides an internal cross-validation of the assignments.

- NOESY (Nuclear Overhauser Effect Spectroscopy): Shows through-space correlations, which is invaluable for confirming stereochemistry and distinguishing isomers. A NOE between the protons of an N1-substituent and the H5 proton confirms their spatial proximity.[1]

Standard Experimental Protocol for NMR Analysis

- Sample Preparation: Dissolve ~5-10 mg of the purified pyrazole derivative in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.[1] DMSO-d_6 is often preferred as it can help resolve the N-H proton signal.

- ^1H NMR Acquisition: Acquire a standard 1D proton spectrum.

- D_2O Exchange: (If N-H is present) Add one drop of D_2O, shake the tube vigorously, and re-acquire the ^1H spectrum. The N-H signal should disappear.[1]

- ^{13}C and DEPT Acquisition: Acquire a broadband-decoupled ^{13}C spectrum and DEPT-135/90 spectra to identify CH, CH_2, and CH_3 carbons.

- 2D NMR Acquisition: Acquire standard COSY, HSQC, and HMBC spectra. The HMBC experiment is crucial and should be optimized to detect correlations over a range of J-couplings (typically 4-10 Hz).

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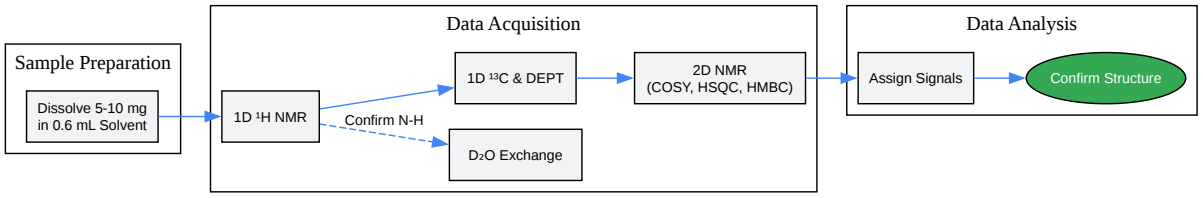
- Data Processing and Analysis: Process the spectra and use the correlations from the 2D experiments to build the molecular structure fragment by fragment, ensuring all observed correlations are consistent with the proposed structure.



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Caption: A typical workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule, thereby confirming the success of a chemical transformation.[14] For pyrazoles, it provides key diagnostic information.

- N-H Stretch: A broad absorption band typically found between 3100-3300 cm^{-1}. The broadening is due to intermolecular hydrogen bonding.
- C-H Aromatic Stretch: Sharp peaks appearing just above 3000 cm^{-1}.
- C=N and C=C Ring Stretching: A series of bands in the 1400-1600 cm^{-1} region are characteristic of the aromatic pyrazole ring.
- C-N Stretch: A strong band often observed around 1290 cm^{-1} can be attributed to C-N stretching vibrations of the pyrazole ring.[15]

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Vibration	Typical Wavenumber (cm^{-1})	Appearance
N-H Stretch (H-bonded)	3100 - 3300	Broad, medium-strong
C-H Stretch (Aromatic)	3000 - 3100	Sharp, medium
C=N / C=C Ring Stretch	1400 - 1600	Multiple bands, variable
C-N Stretch	~1290	Strong

Standard Experimental Protocols for IR Analysis (Solid Samples)

The choice of method depends on the sample properties and available equipment.

- KBr Pellet Method:
  - Finely grind 1-2 mg of the solid sample with ~100 mg of dry, IR-grade KBr using an agate mortar and pestle.[14][16]
  - Transfer the fine powder to a pellet die.
  - Apply pressure using a hydraulic press to form a transparent or translucent pellet.
  - Place the pellet in the spectrometer's sample holder and acquire the spectrum.[16]
- Thin Solid Film Method:
  - Dissolve a small amount (5-10 mg) of the solid in a few drops of a volatile solvent (e.g., methylene chloride, acetone).[17][18]
  - Place a drop of the solution onto a single salt plate (NaCl or KBr).
  - Allow the solvent to evaporate completely, leaving a thin film of the solid on the plate.[18]
  - Mount the plate in the spectrometer and acquire the spectrum.
- Attenuated Total Reflectance (ATR) Method:

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- Ensure the ATR crystal (e.g., diamond, germanium) is clean.
- Place a small amount of the solid powder directly onto the crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.[16]
- Acquire the spectrum directly. This method requires minimal sample preparation and is non-destructive.[16]

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry is essential for determining the molecular weight of the compound and, through fragmentation analysis, providing further structural confirmation.

- Molecular Ion (M^+): Soft ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) are ideal for observing the protonated molecule $[M+H]^+$, which directly confirms the molecular weight.
- Fragmentation Patterns (Electron Ionization - EI): EI is a high-energy technique that causes reproducible fragmentation of the molecule, creating a characteristic fingerprint. For the pyrazole ring, two primary fragmentation processes are consistently observed:
  - Loss of N_2: The $[M-H]^+$ ion can lose a molecule of nitrogen (28 Da) to form a stable cyclopropenyl ion.[19]
  - Loss of HCN: The molecular ion $[M]^{+\bullet}$ or the $[M-H]^+$ ion can expel hydrogen cyanide (27 Da).[19][20]
- Expert Insight: The presence and nature of substituents can dramatically alter these primary fragmentation pathways.[19] For example, a nitro group will typically show losses of NO_2 (46 Da) and NO (30 Da), while an acetyl group will show loss of a ketene radical (43 Da).[21] Analyzing these substituent-driven fragmentations provides powerful evidence for their presence and location on the ring.

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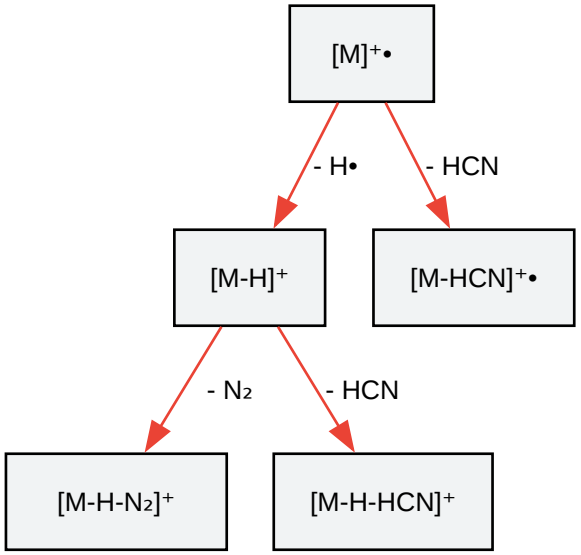

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Caption: Common fragmentation pathways for the pyrazole core in EI-MS.

Standard Experimental Protocol for MS Analysis

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the purified pyrazole derivative in a volatile solvent such as methanol or acetonitrile.[20]
- Sample Introduction: Introduce the sample into the mass spectrometer. For ESI, this is typically done via direct infusion or coupled with a liquid chromatograph (LC-MS). For EI, the sample is often introduced via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Data Acquisition: Acquire the mass spectrum over an appropriate m/z range, ensuring the expected molecular ion is included. If fragmentation data is desired (MS/MS), select the molecular ion for collision-induced dissociation (CID).
- Data Analysis: Identify the molecular ion peak and compare the measured m/z with the calculated exact mass. Analyze the fragmentation pattern to identify characteristic losses (N_2, HCN, substituent fragments) that support the proposed structure.

Conclusion

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The structural characterization of pyrazole compounds is a task that demands a rigorous, multi-faceted analytical approach. While each spectroscopic technique—NMR, IR, and MS—provides valuable pieces of the puzzle, their true power lies in their synergistic application. NMR spectroscopy, particularly through advanced 2D methods like HMBC, serves as the definitive tool for mapping the molecular framework and resolving complex issues like isomerism and tautomerism. IR spectroscopy offers a rapid and reliable confirmation of essential functional groups, while mass spectrometry provides unequivocal proof of molecular weight and corroborating structural evidence through predictable fragmentation patterns. By integrating the data from these three core techniques and following validated experimental protocols, researchers can achieve an authoritative and trustworthy elucidation of their pyrazole derivatives, paving the way for further innovation in drug discovery and materials science.

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